

# Application Notes and Protocols: The Role of Butyl Methanesulfonate in Agrochemical Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Butyl methanesulfonate*

Cat. No.: *B7819434*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Butyl methanesulfonate** (BuMs), a butyl ester of methanesulfonic acid, serves as a crucial reagent in organic synthesis, primarily as an alkylating agent.<sup>[1][2]</sup> Its utility extends to the preparation of various agrochemicals, where the introduction of a butyl group can be a key step in defining the molecule's biological activity and physicochemical properties. This document provides detailed application notes and experimental protocols for the use of **butyl methanesulfonate** in the synthesis of agrochemical intermediates and potentially as a reagent in the synthesis of final agrochemical products. While specific, publicly available protocols for the direct use of **butyl methanesulfonate** in the synthesis of commercialized agrochemicals are limited, this guide offers protocols for its synthesis and for analogous reactions where it could be employed.

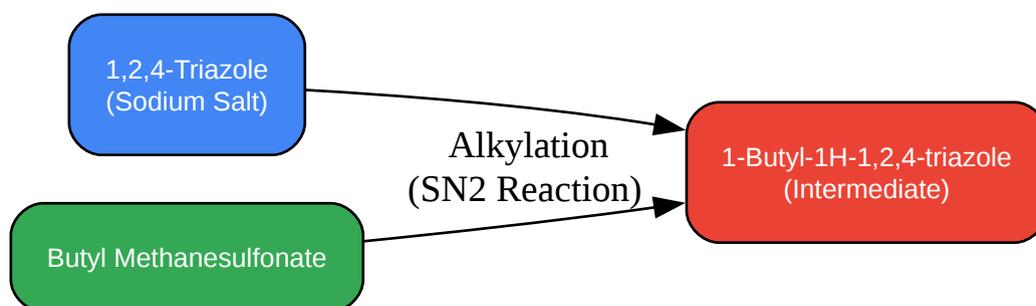
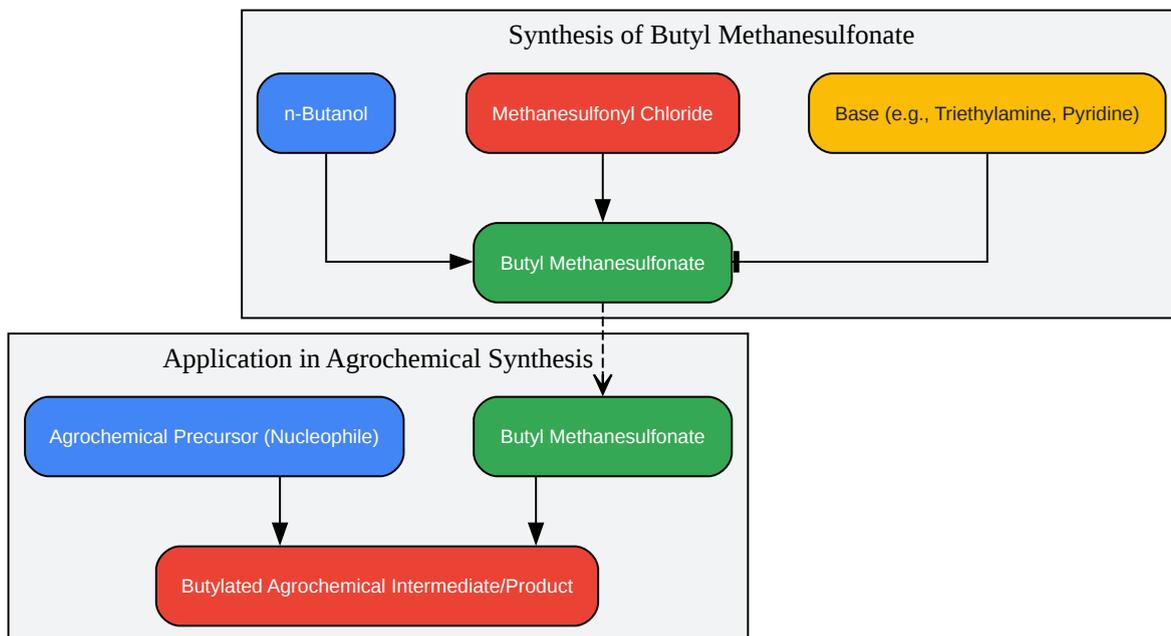
## Properties of Butyl Methanesulfonate

Property	Value	Reference
CAS Number	1912-32-9	[2]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O <sub>3</sub> S	[2]
Molecular Weight	152.21 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	172 °C (estimate)	[3]
Solubility	Soluble in organic solvents, limited solubility in water	[2]

## Core Application: Alkylation in Agrochemical Synthesis

**Butyl methanesulfonate** is an effective butylating agent, meaning it can transfer a butyl group to a nucleophilic substrate. This reaction is fundamental in the synthesis of many organic molecules, including those with applications in agriculture. The methanesulfonate group is an excellent leaving group, facilitating nucleophilic substitution reactions.

## Logical Workflow for Butyl Methanesulfonate in Agrochemical Synthesis



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

**References**

- 1. Ethofumesate synthesis | PDF [slideshare.net]
- 2. CAS 1912-32-9: Butyl methanesulfonate | CymitQuimica [cymitquimica.com]
- 3. N-BUTYL METHANESULPHONATE | 1912-32-9 [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols: The Role of Butyl Methanesulfonate in Agrochemical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7819434#use-of-butyl-methanesulfonate-in-the-preparation-of-agrochemicals>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)